

# thermal stability comparison 5-Ethyl-2-nonanol isomers

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## Compound Focus: 5-Ethyl-2-nonanol

CAS No.: 103-08-2

Cat. No.: S1513154

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## Available Physicochemical Data

The table below summarizes the basic identifying information and the single data point found for **5-Ethyl-2-nonanol**.

Property	Value	Reference
Chemical Formula	C <sub>11</sub> H <sub>24</sub> O	[1]
IUPAC Name	5-Ethyl-2-nonanol	[1]
CAS Registry Number	103-08-2	[1]
Molecular Weight	172.3077 g/mol	[1]
Boiling Point	498 K (approximately 224.85 °C or 436.73 °F)	[1]
Other names	5-ethylnonan-2-ol; (3-Ethyl-n-heptyl)methylcarbinol	[1]

## Experimental Context and Data Gaps

The provided boiling point of **498 K** comes from a 1936 report cited by the NIST Chemistry WebBook, with an uncertainty of 4 K assigned by the Thermodynamics Research Center [1]. This single data point is insufficient for a meaningful thermal stability comparison, which typically requires data on degradation temperatures, reaction kinetics under heat, or oxidative stability.

A proper thermal stability guide would require experimental data that is currently missing for this specific compound and its isomers, such as:

- **Thermogravimetric Analysis (TGA)** to measure decomposition onset temperature and mass loss.
- **Differential Scanning Calorimetry (DSC)** to study phase transitions and heat flow associated with exothermic or endothermic events.
- **Comparative data for structural isomers** (e.g., variations in the position of the ethyl group or the hydroxyl group).

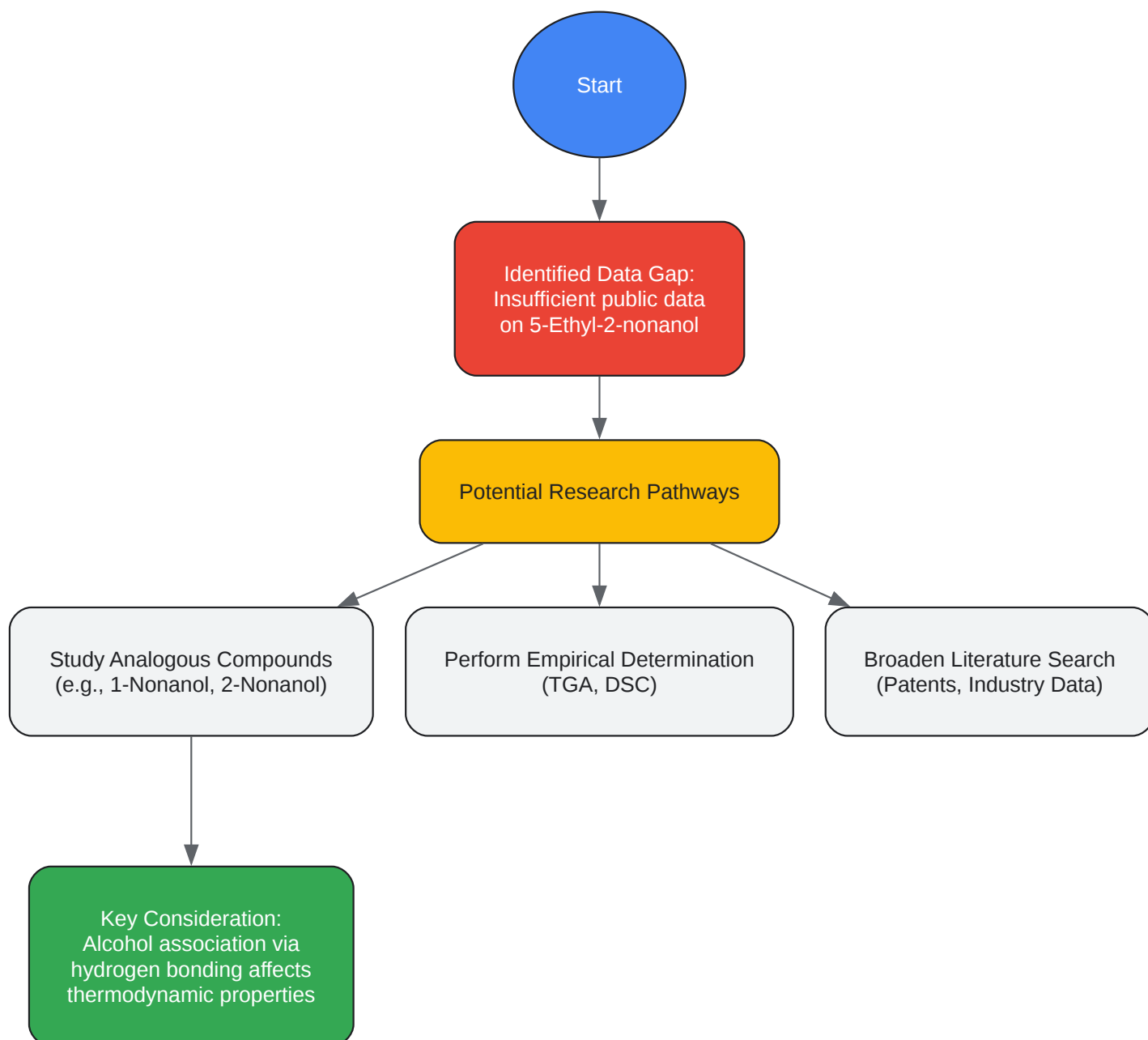
## How to Proceed with Research

Given the lack of direct data, here are approaches you can take to build a comparative profile:

- **Investigate Analogous Compounds:** Review studies on medium-chain alcohols like 1-nonanol or 2-nonanol. Research indicates that the thermodynamic behavior of alcohols is strongly influenced by their associating character through hydrogen bonds [2]. Properties like **isobaric thermal expansivity** can show anomalies not found in non-associating fluids, which may provide indirect clues about thermal stability [2].
- **Empirical Determination:** The most reliable path is to perform laboratory experiments using TGA and DSC to generate the necessary comparative data.
- **Broaden Literature Search:** Explore patent databases or industrial chemical sources that might contain proprietary data not found in academic journals.

## Conceptual Relationship Between Structure and Analysis

The following diagram maps the logical pathway for investigating the thermal properties of a compound, from initial data gathering to experimental analysis.



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## References

1. 2-Nonanol, 5-ethyl- - the NIST WebBook [[webbook.nist.gov](http://webbook.nist.gov)]
2. Isobaric thermal expansivity behaviour against temperature ... [[sciencedirect.com](http://sciencedirect.com)]

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